

Spectroscopic Characterization of Boc-D-Tyr(2-Br-Z)-OH: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Boc-D-Tyr(2-Br-Z)-OH*

CAS No.: *81189-61-9*

Cat. No.: *B558437*

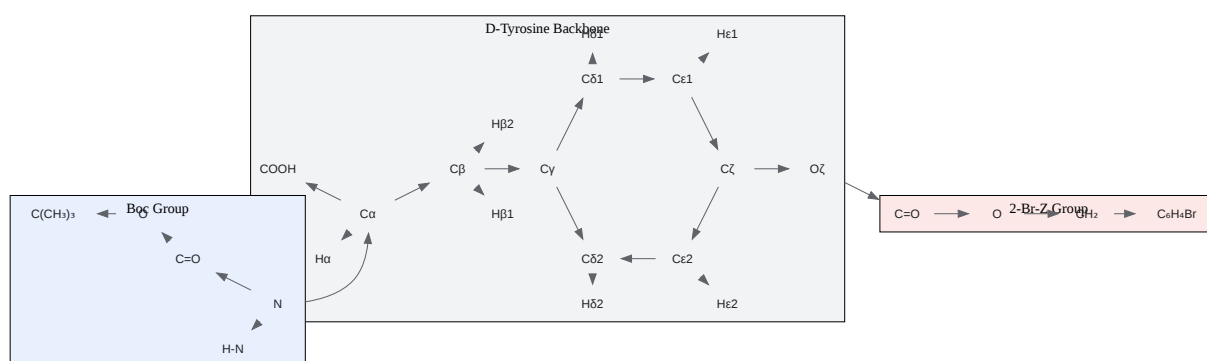
[Get Quote](#)

This technical guide provides an in-depth analysis of the spectroscopic data for the synthetically crucial, orthogonally protected amino acid, N- α -(tert-Butoxycarbonyl)-O-(2-bromobenzyloxycarbonyl)-D-tyrosine, commonly referred to as **Boc-D-Tyr(2-Br-Z)-OH**. Intended for researchers, scientists, and professionals in the field of drug development and peptide synthesis, this document elucidates the expected Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic features of the molecule. Understanding these spectral characteristics is paramount for identity confirmation, purity assessment, and for monitoring the progress of reactions in which this versatile building block is employed.

The strategic placement of the Boc (tert-butoxycarbonyl) group on the α -amine and the 2-Br-Z (2-bromobenzyloxycarbonyl) group on the phenolic hydroxyl moiety of D-tyrosine allows for selective deprotection protocols. The Boc group is labile under acidic conditions, while the 2-Br-Z group offers nuanced removal strategies, including hydrogenolysis, providing a valuable tool in complex peptide synthesis.^[1] This guide will deconstruct the molecule into its constituent parts—the D-tyrosine backbone, the Boc protecting group, and the 2-Br-Z protecting group—to predict and interpret its spectral signatures.

Molecular Structure and Spectroscopic Correlation

The structural complexity of **Boc-D-Tyr(2-Br-Z)-OH** gives rise to a rich spectroscopic fingerprint. The following diagram illustrates the molecular structure and the key functional groups that will be analyzed in the subsequent sections.



[Click to download full resolution via product page](#)

Caption: Molecular structure of **Boc-D-Tyr(2-Br-Z)-OH** highlighting the three key structural components.

1H NMR Spectroscopy: A Proton's Perspective

The 1H NMR spectrum of **Boc-D-Tyr(2-Br-Z)-OH** is predicted to exhibit a series of distinct signals corresponding to each of the non-equivalent protons in the molecule. The expected chemical shifts (δ) are influenced by the electronic environment of each proton.

Experimental Protocol for ^1H NMR Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **Boc-D-Tyr(2-Br-Z)-OH** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- Instrumentation: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Data Acquisition: Record the spectrum at room temperature using a standard pulse sequence.
- Data Processing: Reference the spectrum to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm) or an internal standard like tetramethylsilane (TMS) at 0.00 ppm.

Predicted ^1H NMR Spectral Data

Proton(s)	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Notes
Boc Group				
-C(CH ₃) ₃	1.4 - 1.5	Singlet	9H	A characteristic, strong singlet indicative of the nine equivalent protons of the tert-butyl group. [2]
-NH-	~5.0	Broad Singlet	1H	Chemical shift and broadness are dependent on solvent and concentration.
D-Tyrosine Backbone				
H α	4.3 - 4.6	Multiplet	1H	Coupled to H β protons.
H β	2.9 - 3.2	Multiplet	2H	Diastereotopic protons, appearing as a complex multiplet.
Aromatic (Tyr)	~7.1 (d, J $\approx$ 8.5 Hz)	Doublet	2H	Protons ortho to the O-Z group.
~6.9 (d, J $\approx$ 8.5 Hz)	Doublet	2H	Protons meta to the O-Z group.	
2-Br-Z Group				
-CH ₂ -	5.1 - 5.3	Singlet	2H	Benzylic protons.

Aromatic (2-Br-Z)	7.2 - 7.6	Multiplet	4H	Complex pattern due to the four protons on the brominated aromatic ring.
Carboxylic Acid				
-COOH	>10	Very Broad Singlet	1H	Often not observed due to exchange with residual water in the solvent.

This is a predicted spectrum. Actual values may vary depending on the solvent and experimental conditions.

¹³C NMR Spectroscopy: The Carbon Skeleton

The ¹³C NMR spectrum provides valuable information about the carbon framework of the molecule. Each unique carbon atom will give rise to a distinct signal.

Experimental Protocol for ¹³C NMR Acquisition

- Sample Preparation: Use the same sample prepared for ¹H NMR spectroscopy.
- Instrumentation: Acquire the spectrum on a 100 MHz or higher field NMR spectrometer.
- Data Acquisition: Employ a standard proton-decoupled pulse sequence to obtain a spectrum with singlets for each carbon.
- Data Processing: Reference the spectrum to the deuterated solvent signal (e.g., CDCl₃ at 77.16 ppm).

Predicted ¹³C NMR Spectral Data

Carbon(s)	Predicted Chemical Shift (δ , ppm)	Notes
Boc Group		
-C(CH ₃) ₃	~28	Characteristic signal for the methyl carbons of the Boc group.[3]
-C(CH ₃) ₃	~80	Quaternary carbon of the Boc group.
C=O (Boc)	~155	Carbonyl carbon of the Boc carbamate.[3]
D-Tyrosine Backbone		
C β	~37	
C α	~55	
C γ	~130	
C δ	~130	
C ϵ	~121	
C ζ	~150	Carbon attached to the O-Z group.
COOH	~175	Carboxylic acid carbonyl carbon.
2-Br-Z Group		
-CH ₂ -	~67	Benzylic carbon.
C-Br	~122	Carbon bearing the bromine atom.
Aromatic (2-Br-Z)	127 - 133	Multiple signals for the aromatic carbons.
C=O (Z)	~153	Carbonyl carbon of the Z carbamate.

This is a predicted spectrum. Actual values may vary depending on the solvent and experimental conditions.

Infrared (IR) Spectroscopy: Vibrational Fingerprints

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule based on their characteristic vibrational frequencies.

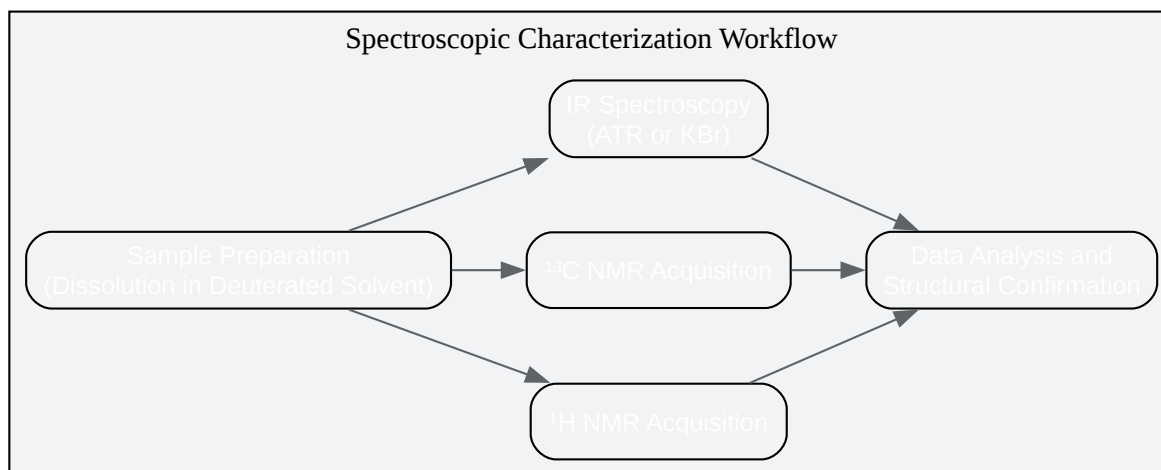
Experimental Protocol for IR Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or as a KBr pellet.
- **Instrumentation:** Acquire the spectrum using a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Scan the mid-IR range (typically 4000-400 cm^{-1}).
- **Data Processing:** The resulting spectrum is typically plotted as transmittance (%) versus wavenumber (cm^{-1}).

Predicted Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group	Notes
3300 - 2500	O-H stretch	Carboxylic acid	Very broad due to hydrogen bonding.
~3300	N-H stretch	Carbamate	
3100 - 3000	C-H stretch	Aromatic	
2980 - 2850	C-H stretch	Aliphatic (Boc, Tyr backbone)	
~1760	C=O stretch	Carbonate (2-Br-Z)	
~1710	C=O stretch	Carboxylic acid	
~1690	C=O stretch	Carbamate (Boc)	[4]
1600, 1480	C=C stretch	Aromatic rings	
~1520	N-H bend	Amide II	[4]
~1250, ~1160	C-O stretch	Carbamate/Carbonate	

The following diagram illustrates the expected workflow for the complete spectroscopic characterization of **Boc-D-Tyr(2-Br-Z)-OH**.



[Click to download full resolution via product page](#)

Caption: Workflow for the spectroscopic analysis of **Boc-D-Tyr(2-Br-Z)-OH**.

Conclusion

The predicted ^1H NMR, ^{13}C NMR, and IR spectra of **Boc-D-Tyr(2-Br-Z)-OH** provide a comprehensive spectroscopic profile for this important protected amino acid. The characteristic signals of the Boc and 2-Br-Z protecting groups, in conjunction with the signals from the D-tyrosine backbone, allow for unambiguous identification and purity assessment. This guide serves as a valuable resource for scientists engaged in peptide synthesis and medicinal chemistry, enabling them to confidently utilize this versatile building block in their research endeavors.

References

- PubChem. 2-Bromobenzyl alcohol. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. 2-Bromobenzylamine. National Center for Biotechnology Information. [\[Link\]](#)
- Organic Chemistry Portal. Boc-Protected Amino Groups. [\[Link\]](#)
- MDPI. Fatty Acid and Amino Acid Derivatives in Organocatalyzed Michael Additions. [\[Link\]](#)
- PubChem. 2-Bromobenzyl bromide. National Center for Biotechnology Information. [\[Link\]](#)
- MDPI. ^{13}C NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions. [\[Link\]](#)
- University of Wisconsin-Madison. NMR Spectroscopy :: ^{13}C NMR Chemical Shifts. [\[Link\]](#)
- ResearchGate. ^1H -NMR spectrum of N-Boc glutamic acid. [\[Link\]](#)
- ResearchGate. Chemical shifts of ^{13}C nuclei of tyrosine residues. [\[Link\]](#)
- ResearchGate. FT-IR spectra of 3-amino-1-propanol (a) and tert-butylN-(3-hydroxypropyl) carbamate (b). [\[Link\]](#)

- PubMed. (13)C-(1)H NMR relaxation and fluorescence anisotropy decay study of tyrosine dynamics in motilin. [[Link](#)]
- ResearchGate. The Infrared Absorption of Amino Acid Side Chains. [[Link](#)]
- Master Organic Chemistry. Protecting Groups for Amines: Carbamates. [[Link](#)]
- PubChem. D-Tyrosine. National Center for Biotechnology Information. [[Link](#)]
- Biological Magnetic Resonance Bank. pH-dependent random coil H, C, and N chemical shifts of the ionizable amino acids. [[Link](#)]
- ResearchGate. 1 H NMR spectrum of L-tyrosine hydrochloride. [[Link](#)]
- Radboud Repository. Infrared multiple photon dissociation spectroscopy of group I and group II metal complexes with Boc-hydroxylamine. [[Link](#)]
- ResearchGate. 13 C NMR chemical shifts of the carbonyl carbons of N-Boc-L-alanine-OMe 1b. [[Link](#)]
- University of Wisconsin-Madison. NMR Spectroscopy :: 1H NMR Chemical Shifts. [[Link](#)]
- ResearchGate. Figure S15. 1 H-NMR of 1-(2-bromobenzyl)-4-phenyl-1H-1,2,3-triazole. [[Link](#)]
- Chemistry LibreTexts. 6.3: IR Spectrum and Characteristic Absorption Bands. [[Link](#)]
- National Center for Biotechnology Information. Amino acid side chain contribution to protein FTIR spectra: impact on secondary structure evaluation. [[Link](#)]
- PubChem. DL-Tyrosine. National Center for Biotechnology Information. [[Link](#)]
- Doc Brown's Chemistry. C₃H₇Br CH₃CHBrCH₃ C-13 nmr spectrum of 2-bromopropane analysis of chemical shifts. [[Link](#)]
- University of California, Davis. Table of Characteristic IR Absorptions. [[Link](#)]
- Human Metabolome Database. 1H NMR Spectrum (1D, D₂O, experimental) (HMDB0000158). [[Link](#)]

- MDPI. ¹H NMR Chemical Shift Changes as a Result of Introduction of Carbonyl-Containing Protecting Groups Observed in Bornol and Isoborneol. [[Link](#)]
- Doc Brown's Chemistry. C₃H₇Br CH₃CHBrCH₃ 2-bromopropane low high resolution ¹H proton nmr spectrum. [[Link](#)]
- NIST WebBook. Benzene, (2-bromoethenyl)-. [[Link](#)]
- PubChem. 2-Bromobenzyl cyanide. National Center for Biotechnology Information. [[Link](#)]
- Doc Brown's Chemistry. ¹³C nmr spectrum of 2-bromobutane C₄H₉Br CH₃CHBrCH₂CH₃ analysis of chemical shifts ppm. [[Link](#)]
- Chemistry LibreTexts. Interpreting C-13 NMR Spectra. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Boc-Protected Amino Groups [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Spectroscopic Characterization of Boc-D-Tyr(2-Br-Z)-OH: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b558437/docs#spectroscopic-characterization-of-boc-d-tyr-2-br-z-oh-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)